

Commercial Availability and Suppliers of 4-Isobutylstyrene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Isobutylstyrene

Cat. No.: B134460

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Isobutylstyrene, a substituted styrene derivative, is a key chemical intermediate primarily recognized for its role in the synthesis of the non-steroidal anti-inflammatory drug (NSAID) Ibuprofen. Its vinyl group and substituted aromatic ring make it a versatile monomer for copolymerization, leading to the production of various polymers with tailored properties. This technical guide provides an in-depth overview of the commercial availability of **4-isobutylstyrene**, its suppliers, and relevant technical data for professionals in research, and drug development.

Commercial Availability and Suppliers

4-Isobutylstyrene is commercially available from a range of suppliers, catering to different scales of demand, from research and development quantities (milligrams to grams) to potential bulk orders. The primary suppliers are global chemical companies and specialized distributors.

For research and pharmaceutical reference standards, **4-isobutylstyrene** is offered in small quantities. Notable suppliers in this category include:

- Alfa Omega Pharma: Provides **4-isobutylstyrene** as a reference standard, particularly relevant for pharmaceutical quality control and research.[\[1\]](#)

- MilliporeSigma (Sigma-Aldrich): Lists **4-isobutylstyrene** as a pharmaceutical secondary standard, a certified reference material suitable for various analytical applications, including pharmaceutical release testing and method development.[2][3] They offer it in quantities such as 50 mg.[2]
- Santa Cruz Biotechnology: Supplies p-isobutylstyrene for research purposes, classifying it as a biochemical for proteomics research.[4]

For larger quantities, including potential industrial supply, a broader search among chemical manufacturers and distributors is necessary. While many online catalogs list the compound, securing bulk quantities may require direct inquiries with manufacturers. ChemicalBook, for instance, lists numerous suppliers of p-isobutylstyrene in China, which could be a source for larger scale orders.[5][6]

The following table summarizes the available quantitative data from various suppliers. Please note that pricing is subject to change and may vary based on quantity and purity.

Supplier	Product Name/Synonym	CAS Number	Available Quantities	Price (USD)	Purity/Grade
MilliporeSigma (Sigma-Aldrich)	4-Isobutylstyrene	63444-56-4	50 mg	\$699.11	Pharmaceutical Secondary Standard[2]
Alfa Omega Pharma	4-Isobutyl Styrene	63444-56-4	10mg, 25mg, 50mg, 100mg	Request Quote	In House/Pharmacoepia USP/BP/EP[1]
Santa Cruz Biotechnology	p-Isobutylstyrene	63444-56-4	Research Quantities	Request Quote	Research Grade[4]
J & K SCIENTIFIC LTD. (via ChemicalBook)	p-Isobutylstyrene	63444-56-4	500mg, 50mg	Request Quote	Not Specified[6]
Beijing HwrkChemical Technology Co., Ltd (via ChemicalBook)	4-ISOBUTYLSTYRENE	63444-56-4	1g	Request Quote	95.00%[6]

Experimental Protocols

Synthesis of Ibuprofen from 4-Isobutylstyrene

4-Isobutylstyrene is a crucial precursor in one of the common industrial syntheses of Ibuprofen. The process typically involves the carbonylation of **4-isobutylstyrene**. While specific industrial protocols are proprietary, the general methodology is described in the scientific and patent literature.

Reaction: Asymmetric hydrocarboxylation of **4-isobutylstyrene**.

Reagents and Conditions:

- Substrate: **4-Isobutylstyrene**
- Carbon Source: Carbon monoxide (CO)
- Catalyst: Palladium chloride (PdCl_2)
- Solvent: A mixture of water and Tetrahydrofuran (THF)
- Chiral Ligand (for asymmetric synthesis): L-(+)-diethyltartrate
- Temperature and Pressure: Elevated temperature and pressure are typically required for carbonylation reactions, though specific parameters may vary.[\[7\]](#)

General Procedure: The reaction is carried out in a pressure reactor. **4-Isobutylstyrene** is dissolved in the solvent mixture containing the palladium catalyst and the chiral ligand. The reactor is then pressurized with carbon monoxide, and the reaction mixture is heated. After the reaction is complete, the product, Ibuprofen, is isolated and purified. The use of a chiral ligand allows for the enantioselective synthesis of the desired (S)-(+)-Ibuprofen enantiomer.[\[7\]](#)

Copolymerization of Styrene and Isobutylene to form Poly(styrene-b-isobutylene-b-styrene) (SIBS)

4-Isobutylstyrene, as a styrene derivative, can be used in polymerization reactions. A well-documented example is the synthesis of triblock copolymers like poly(styrene-b-isobutylene-b-styrene) (SIBS), which has applications in the medical device field, such as in drug-eluting stents. The following is a representative experimental protocol for the synthesis of SIBS.

Methodology: Cationic Polymerization

Materials:

- Initiator: 1,4-Bis(2-chloro-2-propyl)benzene (dicumyl chloride, DiCumCl)
- Co-initiator: Titanium tetrachloride (TiCl_4)

- Proton Trap: 2,6-dimethylpyridine or 2,6-lutidine
- Monomers: Isobutylene and Styrene
- Solvents: Methylcyclohexane (MCH) and Methylene chloride (CH_2Cl_2)
- Quenching Agent: Ethanol
- Atmosphere: Inert (Argon)

Experimental Setup: The polymerization is conducted in a three-necked flask equipped with a mechanical stirrer under an argon atmosphere at low temperatures (e.g., -80 °C).[8]

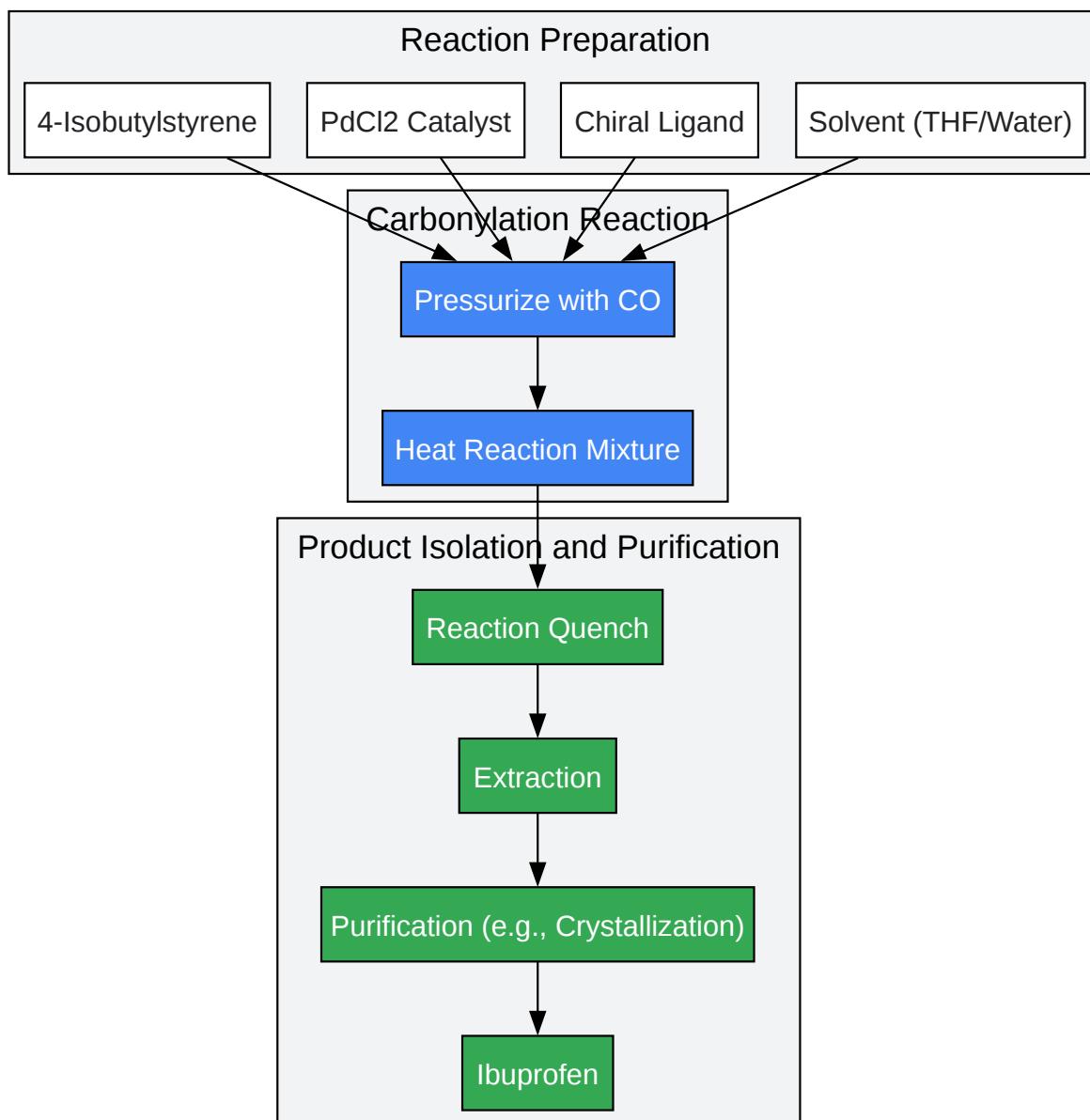
Procedure:

- The reaction flask is chilled to -80 °C.
- The initiator (dicumyl chloride), solvents (methylcyclohexane and methylene chloride), and the proton trap (2,6-dimethylpyridine) are added to the flask.
- Chilled isobutylene is then introduced into the reaction mixture.
- The mixture is agitated for a short period before initiating the polymerization by adding the co-initiator (TiCl_4).
- The polymerization of the isobutylene block proceeds.
- Once the isobutylene polymerization reaches near-complete conversion, a solution of styrene in the solvent mixture (containing a proton trap) is added to the reactor to grow the polystyrene blocks.[8]
- After the desired polymerization time, the reaction is terminated by adding an excess of chilled ethanol.
- The resulting triblock copolymer is then purified, typically by precipitation in a non-solvent and drying under reduced pressure.[8]

Visualizations

Experimental Workflow: Synthesis of Ibuprofen from 4-Isobutylstyrene

Workflow for Ibuprofen Synthesis

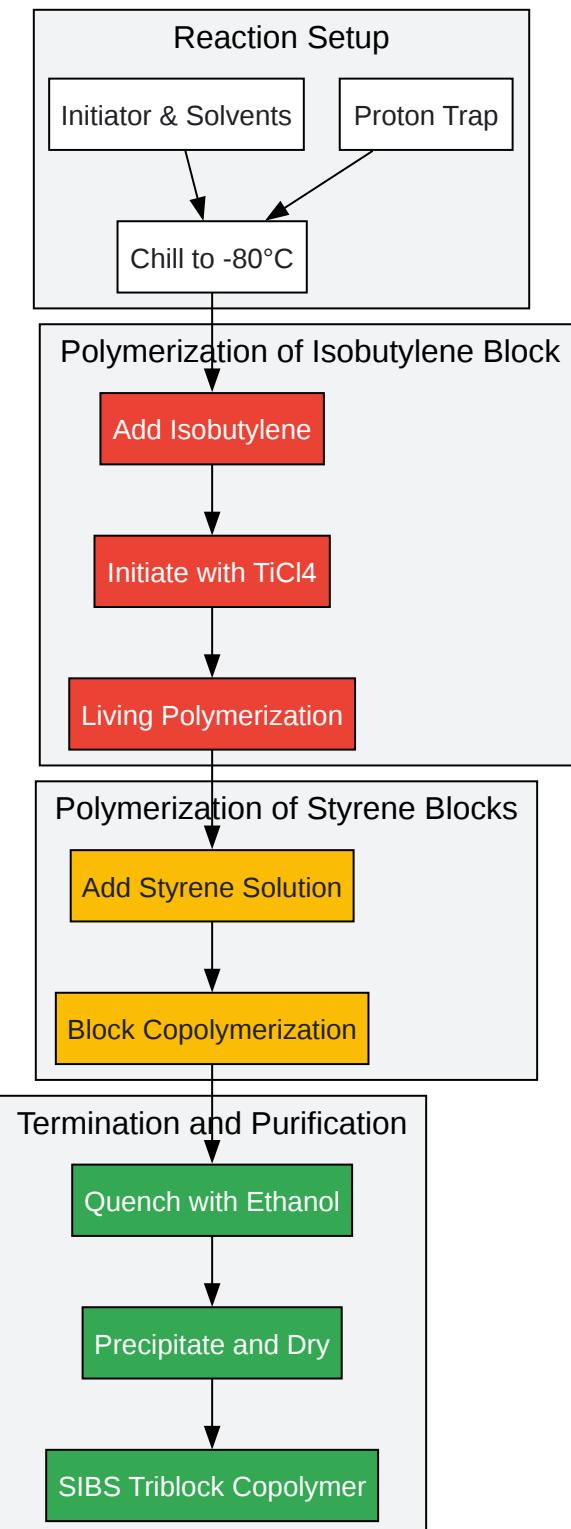


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Caption: A logical workflow for the synthesis of Ibuprofen from **4-isobutylstyrene** via carbonylation.

Experimental Workflow: Synthesis of Poly(styrene-b-isobutylene-b-styrene) (SIBS)

Workflow for SIBS Synthesis

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Caption: A step-by-step workflow for the synthesis of SIBS triblock copolymer via cationic polymerization.

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- To cite this document: BenchChem. [Commercial Availability and Suppliers of 4-Isobutylstyrene: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b134460#commercial-availability-and-suppliers-of-4-isobutylstyrene>]

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